

Comprehensive Spectroscopic Characterization of N-(2-Bromoethyl)urethane

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Compound of Interest

Compound Name: *N*-(2-Bromoethyl)urethane

CAS No.: 7452-78-0

Cat. No.: B125431

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Abstract This technical guide provides a rigorous spectroscopic analysis of **N-(2-Bromoethyl)urethane** (Ethyl N-(2-bromoethyl)carbamate), a critical intermediate in the synthesis of oxazolidinones and nitrogen mustard analogs. We synthesize data from Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS) to establish a definitive structural fingerprint. Special emphasis is placed on distinguishing the target molecule from its common cyclization impurity, 2-oxazolidinone, and interpreting the isotopic signatures characteristic of brominated alkyl carbamates.

Introduction and Synthetic Context

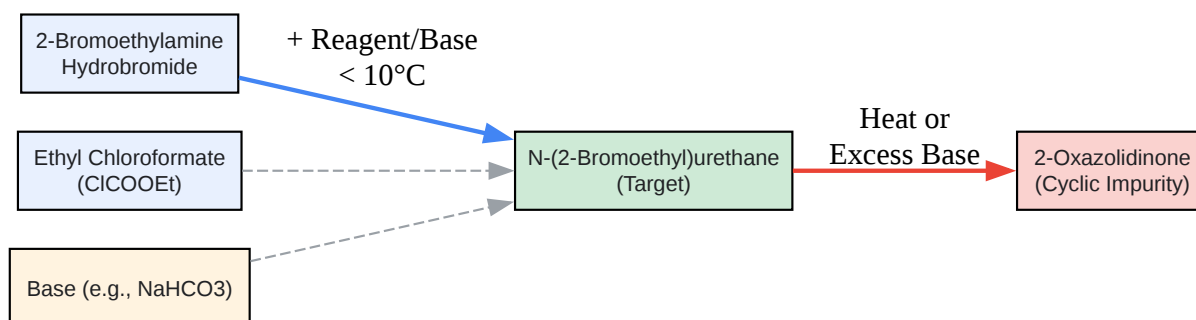
N-(2-Bromoethyl)urethane (

) serves as a bifunctional building block containing an electrophilic alkyl bromide and a nucleophilic carbamate nitrogen. Its primary utility lies in pharmacophore development, where it acts as a "linker" reagent or a precursor to cyclic carbamates.

Understanding its spectroscopic identity is inseparable from its synthesis. The compound is typically generated via the Schotten-Baumann reaction of 2-bromoethylamine hydrobromide with ethyl chloroformate.

Synthetic Pathway & Impurity Logic

The characterization challenge arises not just from the molecule itself, but from its propensity to undergo intramolecular cyclization under basic conditions, yielding 2-oxazolidinone.



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Figure 1: Synthetic pathway and potential degradation to the cyclic impurity.

Experimental Protocols

To ensure reproducibility, the following instrument parameters and sample preparation methods are recommended.

Sample Preparation

- NMR: Dissolve 10–15 mg of sample in 0.6 mL of . Tetramethylsilane (TMS) is used as the internal standard (ppm). Note: may be used to observe the labile N-H proton more clearly, though it may shift the signal downfield.
- IR: Analyze as a neat oil using Attenuated Total Reflectance (ATR) on a diamond crystal. If the sample is solid (low melting point), a KBr pellet is acceptable but ATR is preferred for hygroscopic bromides.
- MS: Dilute to 10 µg/mL in Methanol/Water (50:50) with 0.1% Formic Acid for ESI+.

Structural Elucidation

Infrared Spectroscopy (FT-IR)

The IR spectrum provides the first "fingerprint" confirmation of the carbamate functionality and the alkyl halide.

Functional Group	Frequency ()	Intensity	Assignment / Notes
N-H Stretch	3300 – 3400	Medium, Broad	Characteristic of secondary carbamates (free N-H).
C-H Stretch	2950 – 2980	Medium	Alkyl C-H (Ethyl group and ethylene bridge).
C=O Stretch	1690 – 1720	Strong	Diagnostic. Urethane carbonyl. (Amide I band). [1]
Amide II	1520 – 1540	Medium	N-H bending / C-N stretching combination.
C-O Stretch	1240 – 1260	Strong	Ester linkage ().
C-Br Stretch	550 – 650	Medium/Weak	Alkyl bromide stretch. Often obscured in fingerprint region.

Technical Insight: A shift of the Carbonyl band to ~1750

suggests cyclization to 2-oxazolidinone, as cyclic carbamates (5-membered rings) exhibit higher frequency absorption due to ring strain.

Nuclear Magnetic Resonance (NMR)

3.2.1

¹H NMR (400 MHz,

)

The proton spectrum is defined by the ethyl ester system and the ethylene bridge.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
NH	5.0 – 5.5	Broad Singlet	1H	-	Carbamate N-H (Exchangeable).
	4.12	Quartet	2H	7.1	Ethyl ester methylene.
	3.55 – 3.65	Multiplet/q	2H	~6.0	Methylene adjacent to Nitrogen.
	3.45 – 3.50	Triplet	2H	~6.0	Methylene adjacent to Bromine.
	1.25	Triplet	3H	7.1	Ethyl ester methyl.

Critical Analysis:

- The Ethylene Bridge: The signals for and are chemically distinct but magnetically similar. In , they often appear as a complex overlapping multiplet or two closely spaced triplets. The

is typically slightly downfield of the

due to the anisotropy of the carbamate carbonyl, though this depends on concentration and solvent.

- Coupling: The

signal often appears as a quartet (pseudo-quartet) due to coupling with both the adjacent and the NH proton.

3.2.2

C NMR (100 MHz,

)

Carbon NMR provides unambiguous confirmation of the carbon skeleton without the complexity of proton coupling.

Shift (, ppm)	Carbon Type	Assignment
156.5	Quaternary (C=O)	Carbamate Carbonyl.
61.2	Secondary ()	(Ethyl ester).
42.5	Secondary ()	(Linker).
32.1	Secondary ()	(Linker).
14.6	Primary ()	Methyl group.

Mass Spectrometry (MS)

Mass spectrometry is definitive for this compound due to the unique isotopic abundance of Bromine (

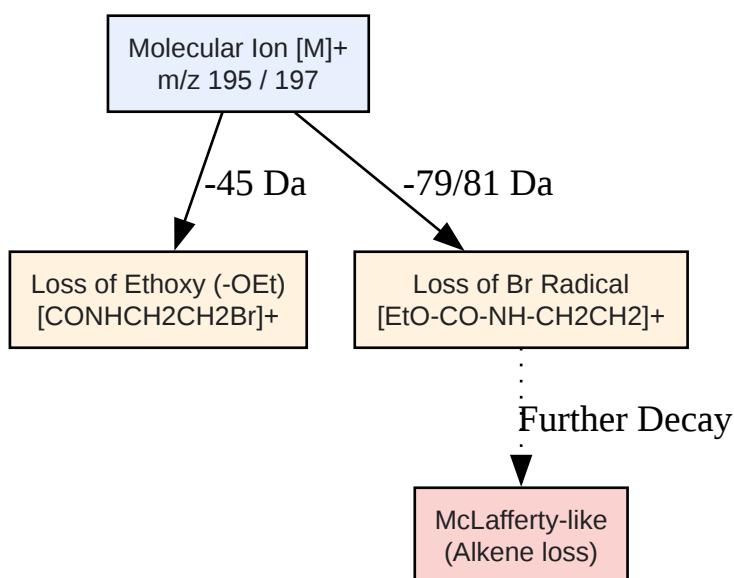
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1:1).

- Ionization Mode: Electron Impact (EI) or Electrospray Ionization (ESI+).
- Molecular Ion:
 - m/z 195 (
,
)
 - m/z 197 (
,
)
 - Intensity Ratio: 1:1 (The "Twin Peaks" signature).

Fragmentation Pathway (EI)

The fragmentation follows standard carbamate cleavage rules, dominated by the stability of the ethyl cation and the loss of the bromine radical.



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Figure 2: Primary fragmentation pathways observed in Electron Impact MS.

Stability and Impurity Profiling

The Cyclization Threat

Researchers must be aware that **N-(2-Bromoethyl)urethane** is a "masked" oxazolidinone. Upon heating (>60°C) or exposure to strong base, the urethane nitrogen deprotonates and attacks the carbon bearing the bromine.

- Reaction: Intramolecular Nucleophilic Substitution ().
- Product: 2-Oxazolidinone + Ethyl Bromide (or Ethanol/HBr depending on conditions).
- Detection:
 - TLC: The cyclic product is much more polar than the starting bromide.
 - NMR: Loss of the ethyl group signals (quartet at 4.12, triplet at 1.25) and the convergence of the ethylene bridge signals into a symmetric multiplet pattern typical of the ring system.

Safety & Handling

Warning: **N-(2-Bromoethyl)urethane** is an alkylating agent. It bears structural similarity to nitrogen mustards (though it is a hemi-mustard).

- Hazard: Potential mutagen/carcinogen. Causes skin and eye irritation.
- PPE: Double nitrile gloves, chemical safety goggles, and handling strictly within a fume hood.
- Decontamination: Treat spills with 10% aqueous sodium thiosulfate to quench the alkylating potential before disposal.

References

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Sources

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